

# Western blot protocol for ERK1/2 phosphorylation by ZQ-16

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## Compound of Interest

Compound Name: ZQ-16

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## Application Note: ZQ-16 Induced ERK1/2 Phosphorylation

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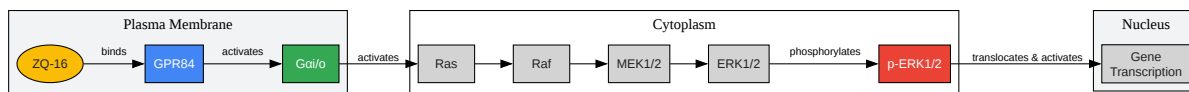
### Introduction

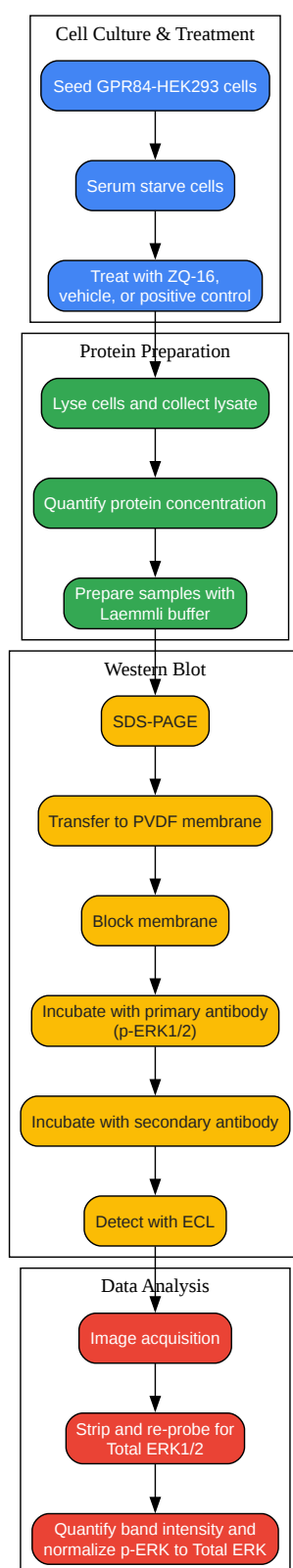
**ZQ-16** is a potent and selective small-molecule agonist for the G protein-coupled receptor 84 (GPR84), a receptor primarily expressed in immune cells and involved in inflammatory processes.[1][2] Activation of GPR84 by **ZQ-16** initiates a cascade of intracellular signaling events, including the phosphorylation of Extracellular signal-regulated kinases 1 and 2 (ERK1/2).[1][3] The ERK1/2 signaling pathway is a critical regulator of various cellular processes, including cell proliferation, differentiation, and survival.[4] This application note provides a detailed protocol for performing a Western blot to detect and quantify the phosphorylation of ERK1/2 in HEK293 cells stably expressing GPR84 upon stimulation with **ZQ-16**.

### Signaling Pathway

**ZQ-16**, as a GPR84 agonist, binds to and activates the receptor, which is coupled to inhibitory G proteins (G<sub>ai/o</sub>).[5][6] Upon activation, the G protein dissociates, and its subunits can trigger downstream signaling cascades. One of these cascades is the Ras-Raf-MEK-ERK pathway. This ultimately leads to the phosphorylation of ERK1 and ERK2 (also known as p44 and p42

MAPKs, respectively) on threonine and tyrosine residues (Thr202/Tyr204 for ERK1 and Thr185/Tyr187 for ERK2), resulting in their activation. Activated ERK1/2 can then translocate to the nucleus to regulate gene expression.





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